

# 2-(3-Fluorophenyl)thiophene molecular weight and formula

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## Compound of Interest

Compound Name: 2-(3-Fluorophenyl)thiophene

Cat. No.: B1344226

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## An In-depth Technical Guide on 2-(3-Fluorophenyl)thiophene

This guide provides an overview of the fundamental physicochemical properties of **2-(3-Fluorophenyl)thiophene**, a compound of interest to researchers and professionals in the fields of chemical synthesis and drug development.

## Core Molecular Data

The essential molecular characteristics of **2-(3-Fluorophenyl)thiophene** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>7</sub> FS
Molecular Weight	178.23 g/mol
CAS Number	58861-49-7

The molecular formula, C<sub>10</sub>H<sub>7</sub>FS, precisely defines the elemental composition of the molecule. [1][2][3] The molecular weight of 178.23 g/mol is a critical parameter for converting between mass and moles in experimental protocols. [1][4] The unique CAS number, 58861-49-7, serves as a universal identifier for this specific chemical substance. [1][2]

## Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.

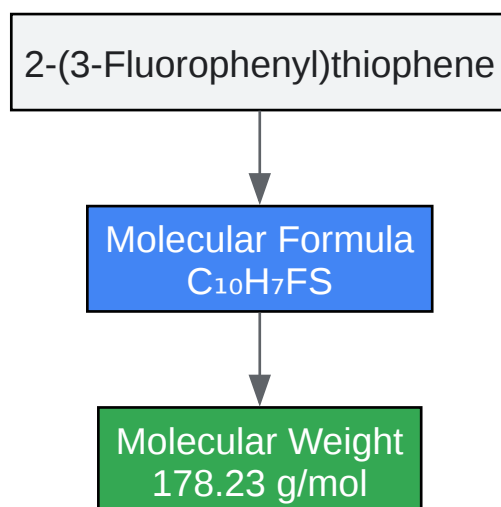


Figure 1. Molecular Property Hierarchy

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Figure 1. Relationship between Compound Name, Formula, and Molecular Weight.

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## References

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- 2. 2-(3-FLUOROPHENYL)THIOPHENE | CAS 58861-49-7 [matrix-fine-chemicals.com]
- 3. Thiophene, 2-(3-fluorophenyl)- | 58861-49-7 [amp.chemicalbook.com]

- 4. 2-(4-Fluorophenyl)thiophene | C<sub>10</sub>H<sub>7</sub>FS | CID 21894783 - PubChem [pubchem.ncbi.nlm.nih.gov]
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